

EPZ004777 Hydrochloride: In Vitro Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EPZ004777 hydrochloride

Cat. No.: B1139216

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

EPZ004777 hydrochloride is a potent and highly selective small-molecule inhibitor of the histone methyltransferase DOT1L (Disruptor of Telomeric Silencing 1-Like).^{[1][2][3]} This document provides detailed application notes and protocols for the in vitro use of EPZ004777, focusing on its mechanism of action, key experimental procedures, and data interpretation. These guidelines are intended to assist researchers in effectively utilizing this compound for studies in epigenetics and cancer biology, particularly in the context of MLL-rearranged leukemias.^{[1][4]}

Mechanism of Action

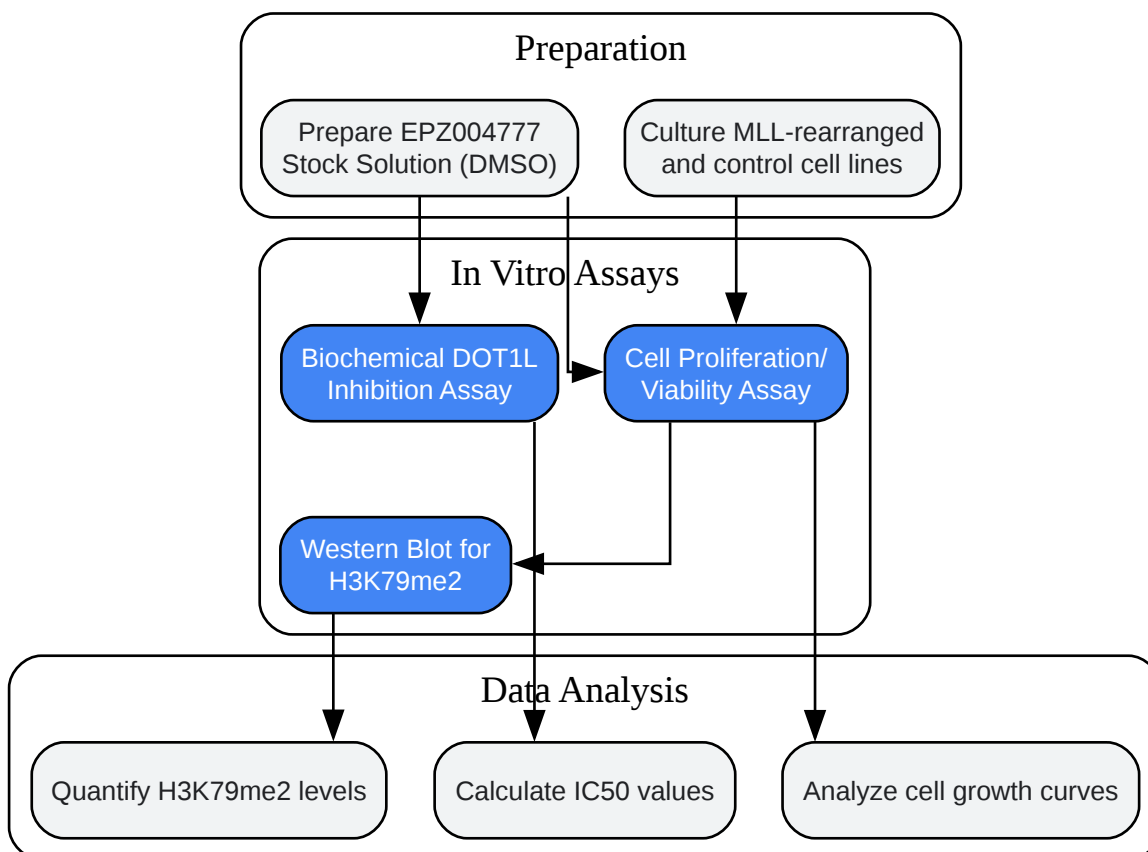
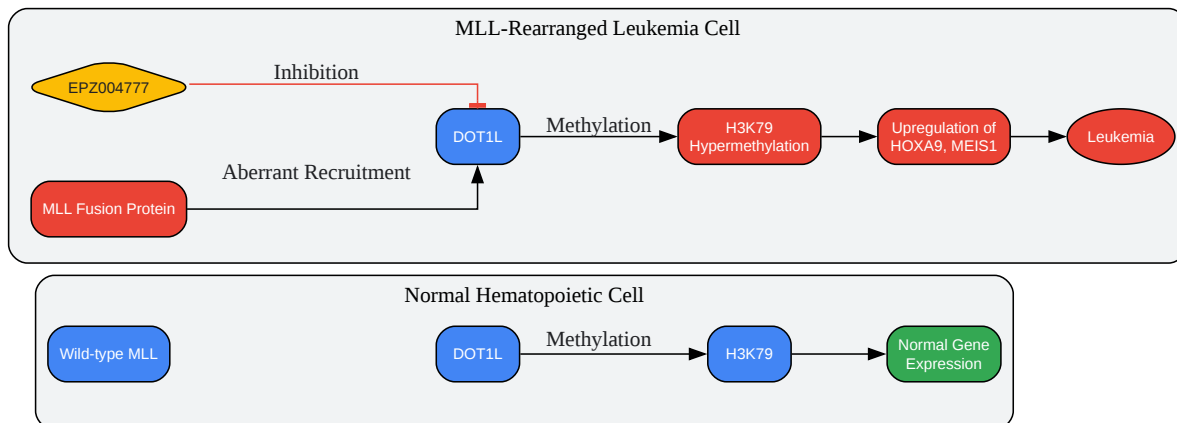
EPZ004777 functions as a competitive inhibitor of S-adenosylmethionine (SAM), the methyl donor for histone methyltransferases.^{[1][4]} It specifically binds to the SAM-binding pocket of DOT1L, thereby preventing the methylation of histone H3 at lysine 79 (H3K79).^[1] In MLL-rearranged leukemias, the aberrant recruitment of DOT1L by MLL fusion proteins leads to hypermethylation of H3K79 at target genes, such as HOXA9 and MEIS1, driving leukemogenesis.^{[1][5]} Inhibition of DOT1L by EPZ004777 reverses this hypermethylation, leading to the downregulation of these oncogenic genes, cell cycle arrest, differentiation, and ultimately apoptosis in MLL-rearranged cancer cells.^{[1][2][4]}

Data Presentation

In Vitro Activity of EPZ004777

Assay Type	Cell Line	Translocation	IC50	Reference
Biochemical Assay	-	-	0.4 nM	[2] [3] [6]
Antiproliferative Assay	MOLM-13	MLL-AF9	0.004 μ M	[2]
Antiproliferative Assay	MV4-11	MLL-AF4	-	[2]
Cytotoxicity Assay	HL-60	-	> 10 μ M	[3]
Cytotoxicity Assay	697	-	> 10 μ M	[3]

Signaling Pathway and Experimental Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Selective Killing of Mixed Lineage Leukemia Cells by a Potent Small-Molecule DOT1L Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. apexbt.com [apexbt.com]
- To cite this document: BenchChem. [EPZ004777 Hydrochloride: In Vitro Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139216#epz004777-hydrochloride-in-vitro-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com